

Comprehensive Spectroscopic Profiling of (3R)-3-Hydroxy-5-methylhexanoic Acid: A Technical Whitepaper

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Compound of Interest

Compound Name:	(3R)-3-hydroxy-5-methylhexanoic acid
CAS No.:	132328-50-8
Cat. No.:	B6154944

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Executive Summary & Strategic Importance

(3R)-3-hydroxy-5-methylhexanoic acid (CAS 132328-50-8) is a highly valuable chiral aliphatic acid. It serves as a critical structural motif in the biosynthesis of complex natural products, notably as the "Ahhx" moiety in [1], which are potent histone deacetylase (HDAC) inhibitors. Furthermore, its carbon skeleton is a versatile precursor in the synthesis of neuroactive pharmaceutical ingredients like pregabalin analogues. For drug development professionals and synthetic chemists, accurate spectroscopic characterization of this molecule is paramount for ensuring stereochemical purity and structural fidelity.

Physicochemical Properties Overview

Property	Value
IUPAC Name	(3R)-3-hydroxy-5-methylhexanoic acid
Molecular Formula	C ₇ H ₁₄ O ₃
Molecular Weight	146.18 g/mol
Exact Mass	146.0943 Da
Appearance	Colorless to pale yellow viscous oil / amorphous solid

Spectroscopic Data & Causal Interpretation

As an Application Scientist, analyzing this molecule requires moving beyond simple peak matching. The stereocenter at C3 profoundly influences the magnetic environment of the entire carbon skeleton, dictating the analytical approach.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
0.90	Doublet (J=6.6 Hz)	6H	-CH(CH ₃) ₂ (C6, C7)
1.20	Multiplet	1H	-CH ₂ - (C4, diastereotopic)
1.45	Multiplet	1H	-CH ₂ - (C4, diastereotopic)
1.75	Multiplet	1H	-CH-(CH ₃) ₂ (C5)
2.40 – 2.55	Multiplet (ABX system)	2H	-CH ₂ -COOH (C2, diastereotopic)
4.05	Multiplet	1H	-CH(OH)- (C3)
6.50 (Broad)	Singlet	2H	-OH, -COOH (Exchangeable)

Expertise & Causality: The choice of CDCl_3 over protic solvents like CD_3OD is deliberate; it prevents the rapid deuterium exchange of the hydroxyl and carboxylic protons, allowing their observation. The most critical diagnostic feature is the behavior of the methylene protons at C2 and C4. Because the C3 carbon is a fixed (R)-stereocenter, the adjacent protons on C2 and C4 are diastereotopic. They are magnetically inequivalent and couple not only with the C3 methine proton but also with each other (geminal coupling, $J \approx 15 \text{ Hz}$), resulting in complex ABX spin systems rather than simple doublets or triplets. Recognizing this splitting pattern is essential for validating the chiral integrity of the molecule.

¹³C NMR (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Type	Assignment
22.5, 23.0	CH_3	C6, C7 (Isopropyl methyls)
24.5	CH	C5 (Isopropyl methine)
41.5	CH_2	C2 (Alpha to carboxyl)
43.5	CH_2	C4 (Alpha to isopropyl)
65.5	CH	C3 (Carbinol carbon)
178.0	C=O	C1 (Carboxylic acid)

Fourier-Transform Infrared (FTIR) Spectroscopy

Wavenumber (cm^{-1})	Intensity	Assignment
3400 – 2500	Strong, Broad	O-H stretch (Carboxylic acid dimer & secondary alcohol)
2950, 2870	Medium	C-H stretch (Aliphatic)
1710	Strong, Sharp	C=O stretch (Carboxylic acid)
1460, 1380	Medium	C-H bending (gem-dimethyl group)

Expertise & Causality: The exceptionally broad absorption band from 3400 to 2500 cm^{-1} is the hallmark of the carboxylic acid dimerizing via strong intermolecular hydrogen bonds. This broadness typically obscures the sharper, higher-frequency secondary alcohol O-H stretch. The

intense C=O stretching frequency at 1710 cm^{-1} confirms the presence of the aliphatic acid in its hydrogen-bonded state.

Mass Spectrometry (ESI-MS)

Ion m/z	Relative Abundance	Fragment Assignment
145.1	100% (Base Peak)	$[M-H]^-$ (Deprotonated molecule)
127.1	45%	$[M-H - H_2O]^-$ (Loss of hydroxyl group)
85.0	20%	$[M-H - C_3H_8O]^-$ (Alpha-cleavage at C3-C4)
59.0	15%	$[CH_2COO]^-$ (C2-C3 cleavage)

Expertise & Causality: For [2] lacking basic nitrogen centers, Negative Electrospray Ionization (ESI-) is the most sensitive and logical choice. The molecule readily sheds a proton to form the highly stable carboxylate anion ($[M-H]^-$ at m/z 145.1). Subsequent collision-induced dissociation (CID) reliably produces an m/z 127 fragment (confirming the C3 hydroxyl via water loss) and an m/z 59 fragment, validating the terminal acetic acid connectivity.

Self-Validating Experimental Protocols

To ensure absolute trustworthiness in drug development workflows, the following protocols are designed as self-validating systems.

Protocol A: Self-Validating NMR Acquisition Workflow

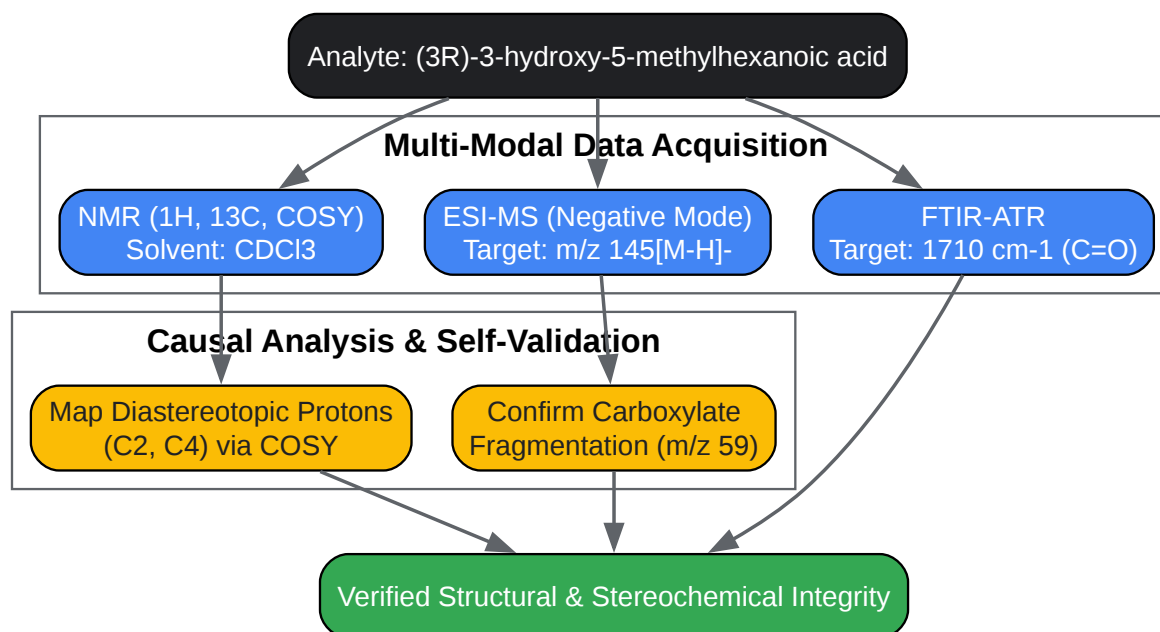
- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of anhydrous $CDCl_3$ containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrument Calibration:** Tune and match the probe to the exact solvent impedance. Lock the spectrometer to the deuterium signal of $CDCl_3$ and shim the Z-axis until the TMS signal FWHH (Full Width at Half Height) is $< 1.0\text{ Hz}$.

- 1D Acquisition: Acquire the ^1H spectrum (400 MHz, 16 scans, relaxation delay 2s) and ^{13}C spectrum (100 MHz, 1024 scans, complete proton decoupling).
- 2D Validation (Critical Step): Acquire a ^1H - ^1H COSY spectrum.
 - Validation Logic: The COSY spectrum must show cross-peaks between the C3 methine proton (δ 4.05) and the diastereotopic C2/C4 protons. If these cross-peaks are absent or present as simple first-order couplings, the structural assignment is invalid, prompting immediate re-evaluation of the sample's chiral purity.

Protocol B: High-Resolution ESI-MS Analysis

- Sample Preparation: Dilute the sample to 1 $\mu\text{g/mL}$ in a 50:50 mixture of LC-MS grade Water:Acetonitrile. Do not add formic acid, as it suppresses negative ionization.
- Ionization Optimization: Operate the mass spectrometer in Negative ESI mode.
- Data Acquisition: Scan from m/z 50 to 500. Isolate the m/z 145.1 precursor ion for MS/MS fragmentation using a normalized collision energy (NCE) of 20-30%.
- Validation Step: Confirm the presence of the m/z 59 fragment ($[\text{CH}_2\text{COO}]^-$). This specific fragment acts as an internal validation of the C1-C2 structural unit.

Logical Workflow Diagram



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Figure 1: Multi-modal spectroscopic workflow for structural elucidation and validation.

References

- Cheng, Y. Q., et al. "Discovery and activity profiling of thailandepsins A through F, potent histone deacetylase inhibitors, from Burkholderia thailandensis E264." PMC / National Institutes of Health, 2012.[\[Link\]](#)
- National Center for Biotechnology Information. "PubChem Compound Summary for CID 11105501, (3R)-3-hydroxy-5-methylhexanoic acid." PubChem, 2025.[\[Link\]](#)
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling of (3R)-3-Hydroxy-5-methylhexanoic Acid: A Technical Whitepaper]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6154944/docs#comprehensive-spectroscopic-profiling-of-3r-3-hydroxy-5-methylhexanoic-acid-a-technical-whitepaper\]](https://www.benchchem.com/product/b6154944/docs#comprehensive-spectroscopic-profiling-of-3r-3-hydroxy-5-methylhexanoic-acid-a-technical-whitepaper)

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